

Application Notes and Protocols: Intraperitoneal Injection of ONO-4057 in Rat Nephritis Models

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Compound of Interest

Compound Name: ONO4057
CAS No.: 134578-96-4
Cat. No.: B1677316

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Introduction

These application notes provide detailed protocols and summarized data for the use of ONO-4057, a potent and selective leukotriene B4 (LTB4) receptor antagonist, in two common rat models of nephritis: nephrotoxic serum (NTS) nephritis and anti-Thy-1 nephritis.^{[1][2]} It is important to note that ONO-4057 is a leukotriene B4 receptor antagonist and should not be confused with Bruton's tyrosine kinase (BTK) inhibitors. A different compound, ONO-4059 (Tirabrutinib), is a BTK inhibitor. This document focuses exclusively on the application of ONO-4057 in attenuating inflammatory processes in the kidney. Leukotriene B4 is a powerful chemoattractant that plays a crucial role in the recruitment of inflammatory cells, and its blockade with ONO-4057 has shown therapeutic potential in experimental glomerulonephritis.^[3]

Data Presentation

The following tables summarize the quantitative data from studies investigating the effects of intraperitoneal ONO-4057 administration in rat nephritis models.

Table 1: Effects of ONO-4057 on Nephrotoxic Serum (NTS) Nephritis in WKY Rats

Parameter	Control Group	ONO-4057 Treated Group	Percentage Reduction	Reference
Proteinuria	High	Significantly Reduced	Dose-dependent	[1]
Hematuria	Present	Significantly Reduced	Dose-dependent	[1]
Glomerular Monocyte/Macrophage Accumulation	High	Suppressed	Dose-dependent	[1]
Crescentic Glomeruli Formation	Present	Reduced	Dose-dependent	[1]

Table 2: Effects of ONO-4057 on Anti-Thy-1 Nephritis in Wistar Rats

Parameter	Time Point	Placebo Group	ONO-4057 (100 mg/kg)	ONO-4057 (300 mg/kg)	Reference
Glomerular PMN and Macrophage Infiltration	3 hours	High	Less than Placebo	Less than Placebo	[4]
Glomerular Matrix Score	Day 7	High	Lower than Placebo	Lower than Placebo	[4]
Urinary Protein Excretion	Day 7	High	No Significant Difference	Less than Placebo	[4]

Experimental Protocols

Nephrotoxic Serum (NTS) Induced Nephritis Model in WKY Rats

This model induces a rapidly progressive glomerulonephritis characterized by crescent formation.^[1]

Materials:

- Male Wistar-Kyoto (WKY) rats
- Nephrotoxic serum (NTS)
- ONO-4057
- Phosphate-buffered saline (PBS)
- Metabolic cages for urine collection
- Standard laboratory equipment for intraperitoneal injections and sample analysis

Protocol:

- **Animal Acclimatization:** Acclimatize male WKY rats to laboratory conditions for at least one week prior to the experiment.
- **ONO-4057 Administration (Pre-treatment):** 24 hours before NTS injection, administer ONO-4057 or vehicle (PBS) via intraperitoneal (IP) injection.
- **Induction of Nephritis:** Induce nephritis by a single intravenous injection of NTS.
- **ONO-4057 Administration (Post-treatment):** Administer subsequent equal doses of ONO-4057 or PBS via IP injection at 3 hours, and then daily for the next 6 days.^[1]
- **Monitoring:** House rats in metabolic cages for 24-hour urine collection to measure proteinuria and hematuria.
- **Sample Collection and Analysis:** At the end of the study period, collect blood samples for serum analysis and perfuse and harvest kidneys for histological examination (e.g.,

glomerular monocyte/macrophage accumulation and crescent formation).

Anti-Thy-1 Induced Nephritis Model in Wistar Rats

This model mimics human mesangial proliferative glomerulonephritis.[2]

Materials:

- Female inbred Wistar rats
- Anti-Thy-1 antibody (e.g., OX-7)
- ONO-4057
- Placebo control (vehicle for ONO-4057)
- Metabolic cages for urine collection
- Standard laboratory equipment for intraperitoneal injections and sample analysis

Protocol:

Experiment 1: ONO-4057 Administration Before Disease Onset

- Animal Grouping: Divide sixty Wistar rats into three groups: Placebo, ONO-4057 (100 mg/kg), and ONO-4057 (300 mg/kg).[2]
- ONO-4057 Administration: Administer ONO-4057 or placebo daily via IP injection starting 3 days before the anti-Thy-1 antibody injection and continuing for 14 days after.[2]
- Induction of Nephritis: Induce nephritis by a single intravenous injection of anti-Thy-1 antibody.
- Sample Collection: Collect 24-hour urine samples on days 3, 7, and 14 after antibody injection.[2] Sacrifice subsets of rats at 3 hours, 24 hours, day 7, and day 14 for blood and kidney collection.[4]
- Analysis: Analyze urinary protein excretion, renal function, and perform pathological examinations of the kidneys.

Experiment 2: ONO-4057 Administration After Disease Onset

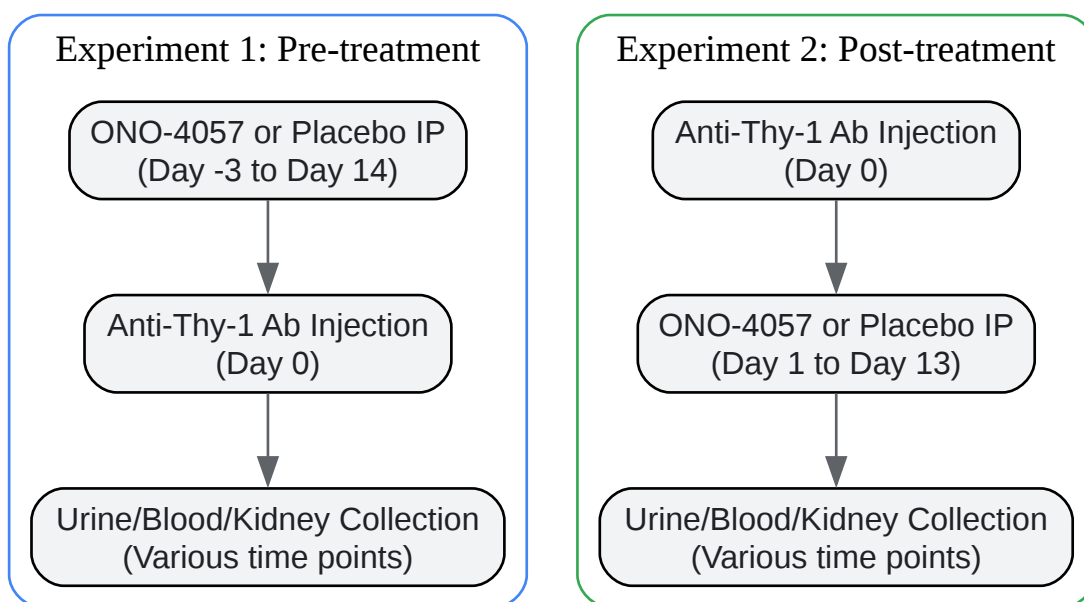
- Animal Grouping: Divide forty rats into two groups: Placebo and ONO-4057 (300 mg/kg).[2]
- Induction of Nephritis: Induce nephritis by a single intravenous injection of anti-Thy-1 antibody.
- ONO-4057 Administration: Begin daily IP injections of ONO-4057 or placebo on day 1 after antibody injection and continue until day 13.[2]
- Sample Collection and Analysis: Follow the same sample collection and analysis schedule as in Experiment 1.

Visualizations



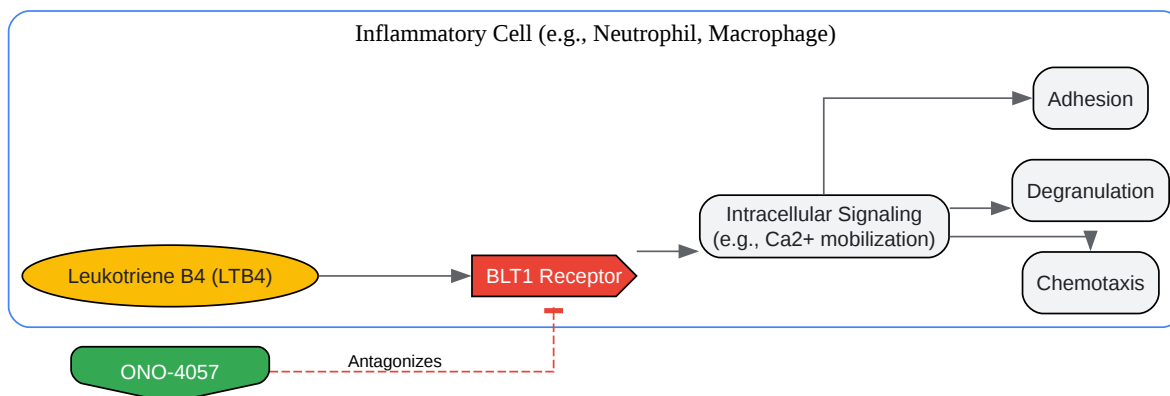
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Experimental workflow for NTS-induced nephritis model.



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Experimental workflows for anti-Thy-1 nephritis model.



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ONO-4057 mechanism of action in blocking LTB4 signaling.

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